

A Comprehensive Technical Guide to the Physicochemical Properties of Calcium Levulinate Dihydrate

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Compound of Interest

Compound Name: Calcium levulinate dihydrate

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Introduction

Calcium levulinate dihydrate is an organic calcium salt that serves as a vital source of calcium in pharmaceutical formulations and nutritional supplements.^{[1][2][3]} Its favorable properties, including good solubility and bioavailability, make it a preferred choice for various applications, including parenteral and oral dosage forms.^{[2][4]} This technical guide provides an in-depth overview of the core physicochemical properties of **Calcium levulinate dihydrate**, presenting quantitative data in structured tables, detailing experimental protocols for its characterization, and illustrating the general workflow for its analysis.

Physicochemical Properties

The fundamental physicochemical characteristics of **Calcium levulinate dihydrate** are summarized below. These properties are critical for formulation development, quality control, and ensuring the therapeutic efficacy and safety of the final drug product.

Table 1: General Physicochemical Properties of Calcium Levulinate Dihydrate

Property	Value	References
Chemical Name	Calcium di(4-oxopentanoate) dihydrate	[1]
Synonyms	Levulinic acid calcium salt dihydrate, Calcium bis(4-oxovalerate) dihydrate	[5][6][7]
CAS Number	5743-49-7	[1][3][5][6][8]
Molecular Formula	C ₁₀ H ₁₄ CaO ₆ ·2H ₂ O	[1][5][7][8]
Molecular Weight	306.32 g/mol	[7][8]
Appearance	White or almost white, crystalline powder. It may have a faint odor suggestive of burnt sugar.	[1][8]

Table 2: Quantitative Physicochemical Data for Calcium Levulinate Dihydrate

Parameter	Value/Range	References
Melting Point	119 – 125 °C	[1] [5] [8]
121.0 to 125.0 °C	[5]	
123 °C	[7]	
140-144°C	[6]	
pH (1 in 10 solution)	7.0 – 8.5	[1] [8]
6.8 - 7.8	[1] [9]	
Loss on Drying	10.5% – 12.0% (at 60°C under vacuum)	[1] [9]
11.0% - 12.5% (at 105°C)	[1] [9]	
Solubility	Freely soluble in water.	[1] [3] [5] [6]
Very slightly soluble in ethanol (96%).	[1] [3] [5] [6]	
Practically insoluble in methylene chloride.	[1] [3] [5] [6]	
High solubility of more than 30% at 25°C.	[2]	

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible characterization of **Calcium levulinate dihydrate**. The following are key experimental protocols adapted from pharmacopeial monographs and scientific literature.

Identification by Thin-Layer Chromatography (TLC)

This method is used to confirm the identity of the substance by comparing its chromatographic behavior to a reference standard.

- Test Solution Preparation: Dissolve 60 mg of the substance to be examined in water and dilute to 1 ml with the same solvent.[1]
- Reference Solution Preparation: Dissolve 60 mg of **Calcium levulinate dihydrate** reference standard (CRS) in water and dilute to 1 ml with the same solvent.[1]
- Plate: TLC silica gel plate.[1]
- Mobile Phase: A mixture of concentrated ammonia, ethyl acetate, water, and ethanol (96 per cent) in a volumetric ratio of 10:10:30:50.[1]
- Application: Apply 10 µl of each solution to the plate.[1]
- Development: Allow the chromatogram to develop over a path of 10 cm.[1]
- Drying: Dry the plate at 100-105°C for 20 minutes and allow it to cool.[1]
- Detection: Spray the plate with a 30 g/l solution of potassium permanganate. Dry in a current of warm air for about 5 minutes or until the spots become yellow.[1]
- Results: The principal spot in the chromatogram obtained with the test solution should be similar in position, color, and size to the principal spot in the chromatogram obtained with the reference solution.[1]

Determination of pH

The pH of a solution of **Calcium levulinate dihydrate** is a critical parameter for ensuring compatibility with physiological conditions and other formulation excipients.

- Solution Preparation ("Solution S"): Dissolve 10.0 g of the substance in carbon dioxide-free water prepared from distilled water and dilute to 100.0 ml with the same solvent.[1][9]
- Measurement: Measure the pH of "Solution S" using a calibrated pH meter.
- Acceptance Criteria: The pH should be between 6.8 and 7.8.[1][9] For a 1 in 10 solution, the pH should be between 7.0 and 8.5.[1][8]

Loss on Drying

This test determines the amount of water and other volatile substances in the sample.

- Method 1: Dry a 0.200 g sample at 105°C. The loss in weight should be between 11.0% and 12.5%.[\[1\]](#)[\[9\]](#)
- Method 2: Dry a sample at a pressure not exceeding 5 mm of mercury at 60°C for 5 hours. The loss in weight should be between 10.5% and 12.0%.[\[1\]](#)[\[9\]](#)

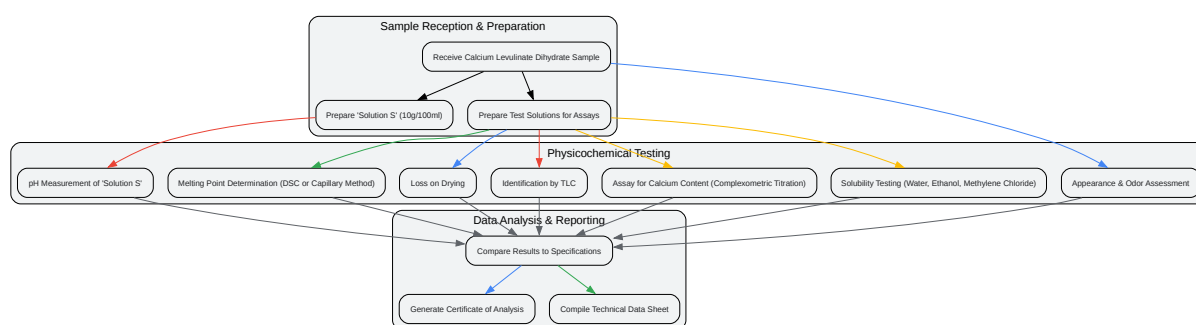
Assay for Calcium Content

This assay determines the purity of the substance with respect to its calcium content.

- Sample Preparation: Dissolve 0.240 g of the substance in 50 ml of water.[\[1\]](#)
- Titration: Carry out a complexometric titration of calcium with 0.1 M sodium edetate.
- Equivalence: 1 ml of 0.1 M sodium edetate is equivalent to 27.03 mg of $C_{10}H_{14}CaO_6$.[\[1\]](#)
- Acceptance Criteria: The content should be between 98.0% and 101.0% on a dried basis.[\[1\]](#)

Visualizing the Physicochemical Characterization Workflow

The following diagram illustrates a typical workflow for the physicochemical characterization of **Calcium levulinate dihydrate**, from initial sample reception to final data analysis and reporting.



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Caption: Workflow for Physicochemical Characterization.

Stability and Storage

Calcium levulinate dihydrate is generally a stable compound.[4][9] However, it is important to store it in well-closed containers to protect it from moisture and environmental contaminants.[9] When heated, it releases its water of crystallization and will decompose.[6][9] It is incompatible with strong oxidizing agents.[9]

Conclusion

This technical guide has provided a detailed overview of the key physicochemical properties of **Calcium levulinate dihydrate**. The data presented in the tables, along with the experimental protocols and characterization workflow, offer a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding and control of these properties are paramount for the successful formulation of safe, stable, and effective pharmaceutical products and nutritional supplements containing **Calcium levulinate dihydrate**.

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